

safety and handling of (1,4-Dimethylpiperazin-2-yl)methanol

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Compound of Interest

Compound Name: (1,4-Dimethylpiperazin-2-yl)methanol

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An In-depth Technical Guide to the Safety and Handling of **(1,4-Dimethylpiperazin-2-yl)methanol**

Disclaimer: Information regarding **(1,4-Dimethylpiperazin-2-yl)methanol** is limited. This guide supplements available data with information from structurally similar compounds, namely 1,4-Dimethylpiperazine and various (piperazin-2-yl)methanol derivatives, to provide a comprehensive safety and handling framework. All procedures should be conducted with a thorough risk assessment for the specific experimental conditions.

Introduction

(1,4-Dimethylpiperazin-2-yl)methanol, with CAS number 14675-44-6, is a substituted piperazine derivative.[1][2][3][4] Its structure, featuring a piperazine ring with methyl and hydroxymethyl functional groups, makes it a valuable building block in chemical synthesis.[5] Specifically, it serves as a crucial organic intermediate in the development of novel materials and pharmaceutical compounds.[5] Given its intended use in research and development settings, a thorough understanding of its safety profile and handling requirements is paramount for the protection of laboratory personnel.[1]

Hazard Identification and Classification

While a detailed hazard profile for **(1,4-Dimethylpiperazin-2-yl)methanol** is not extensively documented, the available safety data sheet and analysis of its structural analogs indicate

several potential hazards.[\[1\]](#) The primary hazards are associated with its piperazine core and N-methyl and alcohol functional groups.

Based on analogous compounds like 1,4-Dimethylpiperazine, this compound should be treated as potentially flammable, corrosive, and harmful if swallowed.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Table 1: Hazard Classification of **(1,4-Dimethylpiperazin-2-yl)methanol** and Related Compounds

Hazard Statement	(1,4-Dimethylpiperazin-2-yl)methanol (Presumed)	1,4-Dimethylpiperazine	(Piperazin-2-yl)methanol Derivatives (General)
Flammability	Flammable liquid and vapor	H225: Highly flammable liquid and vapor [6] [8] [9]	Generally combustible solids or liquids [10]
Acute Toxicity (Oral)	Harmful if swallowed	H302: Harmful if swallowed [6] [8] [9]	H302: Harmful if swallowed [10]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage	H314: Causes severe skin burns and eye damage [6] [8] [9]	H315: Causes skin irritation
Serious Eye Damage/Irritation	Causes serious eye damage	H314: Causes severe skin burns and eye damage [6] [8] [9]	H318: Causes serious eye damage
Skin Sensitization	May cause an allergic skin reaction	H317: May cause an allergic skin reaction [6]	May cause an allergic skin reaction
Respiratory Irritation	May cause respiratory irritation	May cause respiratory irritation [7]	H335: May cause respiratory irritation

Physical and Chemical Properties

Quantitative physical and chemical data for **(1,4-Dimethylpiperazin-2-yl)methanol** are not readily available. The table below includes data for the compound where available and for its parent structure, 1,4-dimethylpiperazine, to provide an estimate of its properties.

Table 2: Physical and Chemical Properties

Property	(1,4-Dimethylpiperazin-2-yl)methanol	1,4-Dimethylpiperazine
Molecular Formula	C7H16N2O[3]	C6H14N2[8][11]
Molecular Weight	144.22 g/mol [3]	114.19 g/mol [8][9]
Appearance	Not specified (likely a liquid)	Clear liquid[11]
Boiling Point	Not specified	131-133 °C[8][11]
Density	Not specified	0.844 g/mL at 25 °C[8]
Flash Point	Not specified	20-21 °C[8][11]
CAS Number	14675-44-6[1][2][3]	106-58-1[6][7][8]

Handling, Storage, and Disposal

4.1 Safe Handling

- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood.[1][7]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including a lab coat, chemical-resistant gloves (e.g., nitrile), and tight-sealing safety goggles.[1][7] A face shield may be necessary for splash protection.[7]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[6][7][12] Use non-sparking, explosion-proof tools and equipment.[1][7][12]
- Static Discharge: Ground and bond containers and receiving equipment to prevent static discharges, which can ignite flammable vapors.[6][7]

- General Hygiene: Avoid contact with skin and eyes.[\[1\]](#) Do not breathe mist, vapors, or spray.[\[7\]](#) Wash hands thoroughly after handling.[\[6\]](#) Do not eat, drink, or smoke in the work area.[\[6\]](#)

4.2 Storage

- Conditions: Store in a cool, dry, and well-ventilated place away from incompatible materials.[\[6\]](#)[\[7\]](#)[\[12\]](#)
- Containers: Keep containers tightly closed to prevent moisture absorption and leakage.[\[6\]](#)[\[7\]](#)
[\[12\]](#) Store in the original container in an approved flame-proof area.[\[6\]](#)
- Incompatible Materials: Avoid storage with strong oxidizing agents and strong acids.[\[7\]](#)[\[12\]](#)

4.3 Disposal

- Procedure: Dispose of waste material in accordance with local, state, and federal regulations. Adhered or collected material should be promptly disposed of.[\[1\]](#)
- Containers: Empty containers may retain explosive vapors and should be handled with care.
[\[6\]](#) Do not cut, drill, grind, or weld on or near containers.[\[6\]](#)

First Aid and Emergency Procedures

Table 3: First Aid Measures

Exposure Route	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention. [7] [11]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek immediate medical attention. [6] [7] [11]
Inhalation	Remove victim to fresh air and keep at rest in a comfortable position for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [6] [7] [11]
Ingestion	Do NOT induce vomiting. Rinse mouth. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [7] [12]

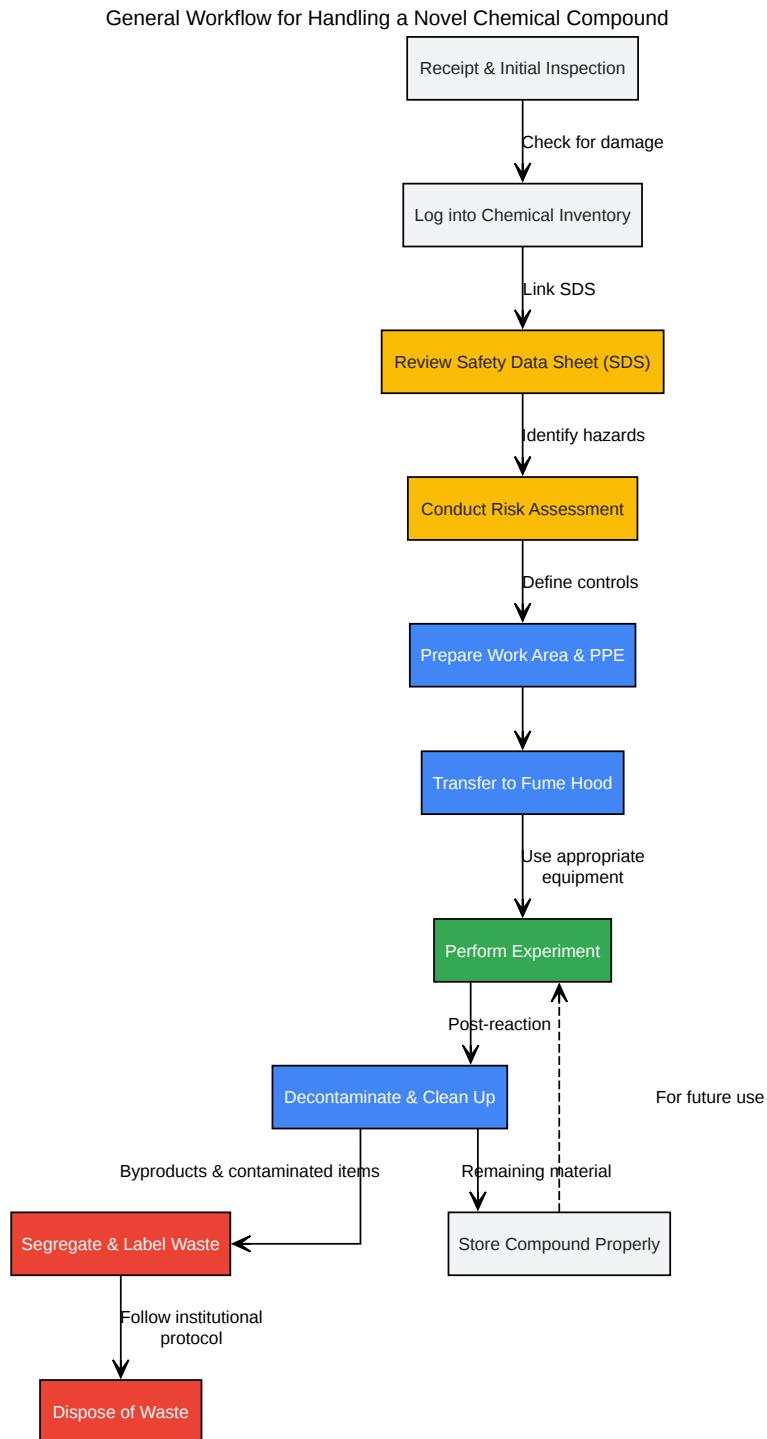
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[11\]](#)
- Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[\[7\]](#) Containers may explode when heated.[\[7\]](#) Thermal decomposition can release irritating gases and vapors, including nitrogen oxides (NO_x) and carbon monoxide (CO).[\[7\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)

Experimental Protocols

6.1 General Workflow for Handling a Novel Chemical

The following diagram illustrates a standard workflow for safely handling a new chemical compound like **(1,4-Dimethylpiperazin-2-yl)methanol** in a research setting.



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Caption: Workflow for safe chemical handling from receipt to disposal.

6.2 Hypothetical Synthesis Protocol

A specific synthesis for **(1,4-Dimethylpiperazin-2-yl)methanol** is not publicly detailed. However, a plausible route could be adapted from related piperazine alkylations. A general, hypothetical protocol is provided below for illustrative purposes only. This is not a validated procedure.

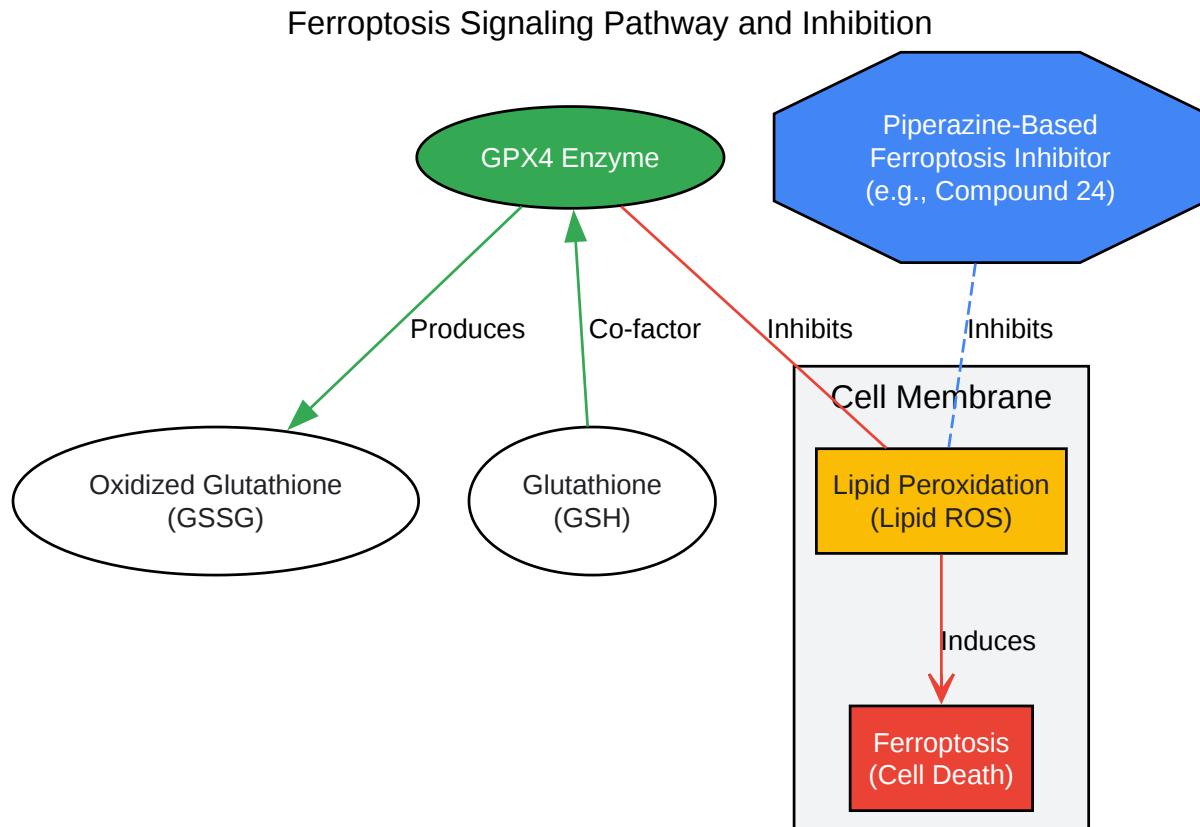
- **Reaction Setup:** In a fume hood, equip a round-bottom flask with a magnetic stirrer, dropping funnel, and a nitrogen inlet.
- **Starting Material:** Dissolve piperazine-2-ylmethanol in a suitable solvent (e.g., methanol).
- **Reaction:** Cool the solution in an ice bath. Add an aqueous solution of formaldehyde dropwise, followed by formic acid (Eschweiler-Clarke reaction conditions) to achieve N-methylation.
- **Workup:** After the reaction is complete (monitored by TLC or LC-MS), neutralize the mixture carefully with a base (e.g., sodium bicarbonate).
- **Extraction:** Extract the product into an organic solvent (e.g., dichloromethane).
- **Purification:** Dry the organic layer, concentrate it under reduced pressure, and purify the crude product using column chromatography or distillation.
- **Characterization:** Confirm the structure and purity of the final product using analytical techniques such as NMR and mass spectrometry.

Potential Biological Activity and Signaling Pathways

Piperazine derivatives are common scaffolds in drug discovery. While the specific biological targets of **(1,4-Dimethylpiperazin-2-yl)methanol** are not documented, related structures have shown activity in various pathways. For instance, novel ferrostatin-1 (Fer-1) derivatives incorporating a 1,4-diformyl-piperazine structure have been synthesized as potent inhibitors of ferroptosis.[13]

Ferroptosis is a form of regulated cell death characterized by iron-dependent lipid peroxidation. The glutathione peroxidase 4 (GPX4) enzyme is a key regulator of this process. The diagram

below illustrates this pathway and the potential role of a piperazine-based inhibitor.



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Caption: Inhibition of ferroptosis by targeting lipid peroxidation.

In this pathway, the piperazine derivative acts to reduce intracellular reactive oxygen species (ROS), thereby preventing the lipid peroxidation that leads to cell death.[13] This highlights a potential area of investigation for **(1,4-Dimethylpiperazin-2-yl)methanol** in diseases associated with ferroptosis, such as cardiovascular diseases.[13]

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